

An In-depth Technical Guide to the Safe Handling of 1-Tridecyne

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Compound of Interest

Compound Name: 1-Tridecyne

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This document serves as a comprehensive technical guide on the safety protocols and handling precautions for **1-Tridecyne**. As a terminal alkyne, **1-Tridecyne** is a valuable building block in organic synthesis, including the preparation of complex molecules like unsaturated fatty acids and sphinganine.^{[1][2]} Its utility in advanced research necessitates a thorough understanding of its physicochemical properties and associated hazards to ensure the safety of laboratory personnel and the integrity of experimental work. This guide is structured to provide not just procedural steps, but the scientific rationale behind them, empowering professionals to work with this compound confidently and safely.

Section 1: Chemical Identification and Physicochemical Properties

A foundational understanding of a chemical's properties is paramount to predicting its behavior and implementing appropriate safety measures. **1-Tridecyne** is a long-chain terminal alkyne with the molecular formula $C_{13}H_{24}$.^{[3][4]} It is a colorless liquid under standard conditions and is immiscible with water.^{[1][5][6]} Its key quantitative data are summarized below.

Property	Value	Source(s)
CAS Number	26186-02-7	[4][7][8]
Molecular Formula	C ₁₃ H ₂₄	[3][4]
Molecular Weight	~180.33 g/mol	[3][7][8]
Physical State	Liquid	[5][9]
Appearance	Colorless	[5][9][10]
Flash Point	79 °C / 174.2 °F	[5][9]
Boiling Point	~232.8 °C at 101.325 kPa	[9]
Solubility	Insoluble in water	[1][11]
Density	Less dense than water	[10][11]

Section 2: Hazard Identification and GHS Classification

According to the Globally Harmonized System (GHS) of Classification and Labelling of Chemicals, **1-Tridecyne** is classified as a hazardous substance. The primary concerns are its flammability and the severe risk of aspiration if ingested.[8][12][13]

Hazard Class	Pictogram	Signal Word	Hazard Statement
Flammable Liquids	GHS02 (Flame)	Warning	H226: Flammable liquid and vapor.[6][8]
Aspiration Hazard	GHS08 (Health Hazard)	Danger	H304: May be fatal if swallowed and enters airways.[12][13]

Expert Analysis of Hazards:

- Flammability: With a flash point of 79°C, **1-Tridecyne** is classified as a combustible liquid.[5][9] This means it requires a relatively high ambient temperature or a moderate heat source

for ignition to occur.[12] However, its vapors are heavier than air and can travel along surfaces to a distant ignition source, leading to a flashback.[12][13] Therefore, all work must be conducted away from open flames, sparks, and hot surfaces.[5][13]

- **Aspiration Toxicity:** The H304 classification is critical. Due to its low viscosity, if **1-Tridecyne** is swallowed and then vomited, it can be aspirated (breathed into) the lungs, causing severe chemical pneumonitis, pulmonary failure, and potentially death.[12][13] This is why inducing vomiting after ingestion is strictly contraindicated.[5][12][13]

Section 3: Exposure Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is crucial, combining engineering controls with appropriate PPE. The primary routes of exposure are inhalation, skin/eye contact, and ingestion.

Engineering Controls:

- **Ventilation:** All handling of **1-Tridecyne** should occur in a well-ventilated area.[14][15] Use of a chemical fume hood is the standard best practice to keep airborne concentrations low and protect from inhalation of vapors or mists.[14]
- **Safety Stations:** An eyewash facility and a safety shower must be readily accessible in the immediate work area.[14]

Personal Protective Equipment (PPE) Protocol: The following PPE is mandatory when handling **1-Tridecyne**. This protocol is designed as a self-validating system; a breach in any one component compromises the entire safety barrier.

- **Eye and Face Protection:** Wear chemical safety goggles or a face shield that complies with OSHA's 29 CFR 1910.133 or European Standard EN166.[5][16][17] This protects against accidental splashes which may cause irritation.[11][14]
- **Hand Protection:** Wear appropriate chemical-resistant gloves, such as nitrile gloves.[18] Gloves must be inspected for tears or holes before each use.[13][19] Use proper glove removal technique to avoid skin contact with the outer surface of the glove.[13]

- **Body Protection:** A flame-resistant laboratory coat must be worn and kept fastened.[18] This should be worn over long-sleeved clothing and long pants to prevent skin contact.[5]
- **Respiratory Protection:** Under normal conditions with adequate engineering controls (i.e., a fume hood), respiratory protection is not typically required.[5] However, if ventilation is inadequate or if irritation is experienced, a NIOSH/MSHA or European Standard EN 149 approved respirator should be used.[16][17]



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Caption: Standard workflow for donning PPE before handling **1-Tridecyne**.

Section 4: Safe Handling and Storage Procedures

Adherence to strict handling and storage protocols is essential to prevent accidents.

Handling Protocol:

- **Preparation:** Before starting, ensure all necessary PPE is donned correctly and engineering controls are functional. Remove all potential ignition sources from the work area.[5]
- **Dispensing:** When transferring or dispensing the liquid, use grounding straps for metal containers to prevent the buildup of static electricity, which could serve as an ignition source. [5][12]
- **Operation:** Avoid breathing vapors or mists.[5] Prevent all contact with eyes, skin, and clothing.[14]
- **Post-Handling:** Wash hands and any exposed skin thoroughly with soap and water after handling is complete.[5] Decontaminate all equipment and the work area.

Storage Requirements:

- Conditions: Store in a cool, dry, and well-ventilated place.[5][13] The storage area should be secured and accessible only to authorized personnel.[12]
- Containers: Keep containers tightly closed when not in use to prevent the escape of vapors.[5][14]
- Incompatibilities: Store away from strong oxidizing agents, as they can react vigorously.[1][5][16] Keep containers separate from heat, sparks, and open flames.[5][13]

Section 5: Emergency Response Protocols

In the event of an emergency, a swift and correct response is critical to mitigating harm.

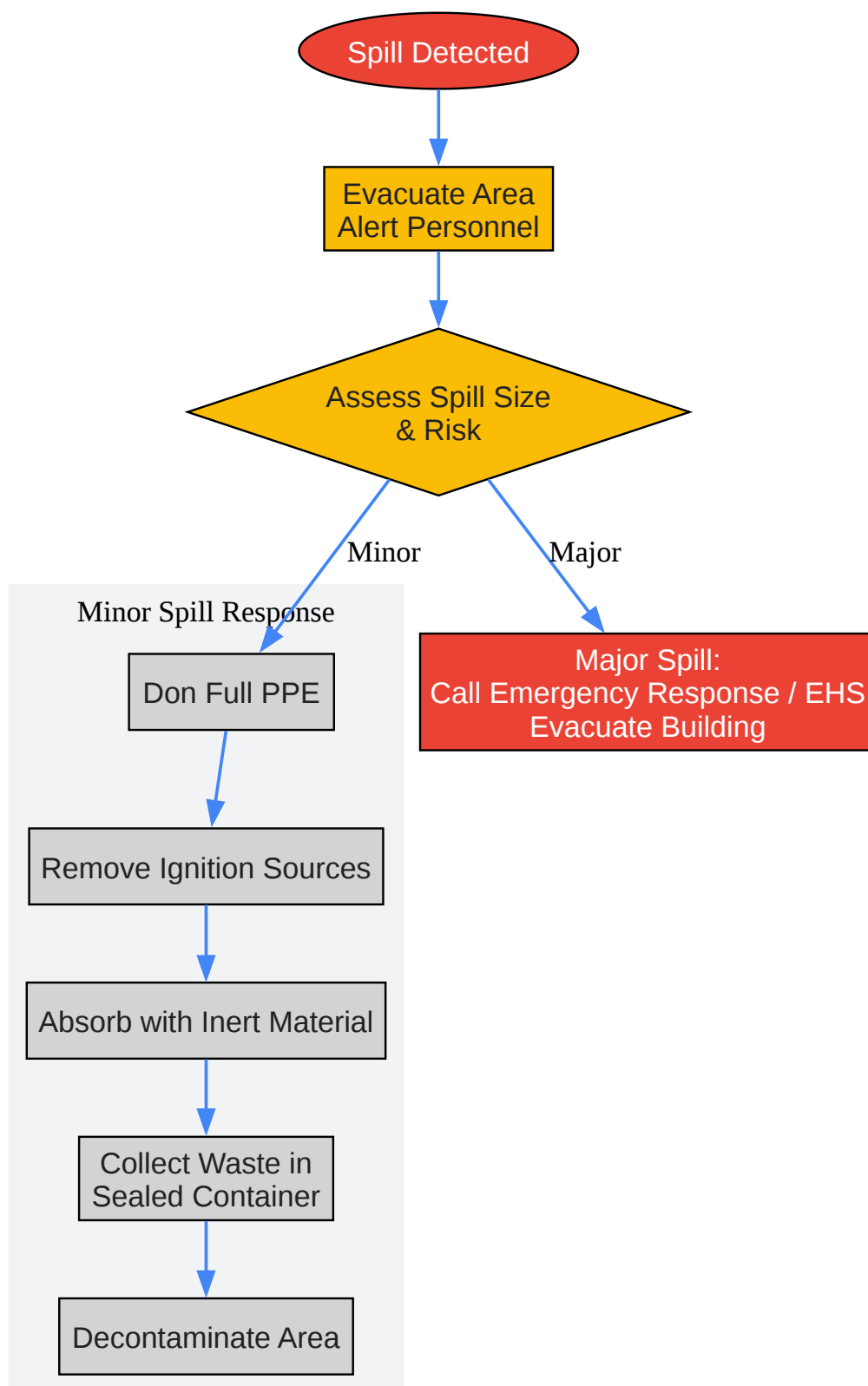
First Aid Measures:

- If Inhaled: Immediately move the exposed person to fresh air.[12][13][20] If breathing becomes difficult or stops, provide artificial respiration and seek immediate medical attention.[20]
- In Case of Skin Contact: Promptly wash the affected area with plenty of soap and water for at least 15 minutes while removing all contaminated clothing and shoes.[5][12][21]
- In Case of Eye Contact: Immediately flush the eyes with large amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids.[5][14][21] Remove contact lenses if present and easy to do.[12] Seek immediate medical attention.
- If Swallowed: DO NOT INDUCE VOMITING.[5][12][13] This is the most critical instruction due to the severe aspiration hazard.[12] Immediately call a poison control center or a doctor for medical advice.[12][13] If the person is conscious, their mouth may be rinsed with water.[5][12]

Spill Management Protocol:

- Immediate Action: Evacuate all non-essential personnel from the spill area.

- Eliminate Ignition Sources: Immediately remove all sources of heat, sparks, and open flames.[\[5\]](#)[\[22\]](#)
- Ventilate: Ensure the area is well-ventilated to disperse vapors.[\[22\]](#)
- Containment & Cleanup: Wearing full PPE, contain the spill. Use an inert, non-combustible absorbent material such as sand, silica gel, or a universal binder to soak up the liquid.[\[5\]](#)[\[22\]](#)
- Collection: Carefully collect the absorbed material using spark-proof tools and place it into a suitable, labeled, and closed container for chemical waste disposal.[\[5\]](#)[\[12\]](#)
- Decontamination: Clean the spill area thoroughly.



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Caption: Decision flowchart for responding to a **1-Tridecyne** spill.

Fire Response:

- **Extinguishing Media:** Use carbon dioxide (CO₂), dry chemical powder, or alcohol-resistant foam.[5][12]
- **Unsuitable Media:** Water may be ineffective at extinguishing the fire.[11] However, a water spray or mist can be used to cool fire-exposed containers to prevent them from rupturing.[5][19]
- **Firefighter Protection:** As in any chemical fire, firefighters must wear full protective gear and a self-contained breathing apparatus (SCBA).[5][12] Thermal decomposition can produce irritating vapors and carbon oxides.[5]

Section 6: Disposal Considerations

Chemical waste must be managed to ensure environmental protection and compliance with regulations.

- **Waste Identification:** Unused **1-Tridecyne** and any materials contaminated with it (e.g., absorbent from a spill) are considered hazardous waste.
- **Collection:** Collect waste in dedicated, properly labeled, and sealed containers.[5] Do not mix with other waste streams unless directed by your institution's environmental health and safety (EHS) office.
- **Final Disposal:** All chemical waste disposal must be handled in accordance with federal, state, and local regulations. Contact your institution's EHS department to arrange for pickup and disposal by a licensed waste management contractor.[5][13][22] Do not attempt to dispose of **1-Tridecyne** down the drain or in regular trash.[12][13]

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